

High-Efficiency Liquid-Liquid Extraction of (S)-Chlorpheniramine-d6 from Human Urine

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Compound of Interest

Compound Name: (S)-Chlorpheniramine-d6 Maleate
Salt
Cat. No.: B12408227

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Application Note & Protocol

Introduction & Scope

(S)-Chlorpheniramine is the pharmacologically active enantiomer of the first-generation alkylamine antihistamine chlorpheniramine. While the racemic mixture is commonly marketed, the (S)-enantiomer (dexchlorpheniramine) exhibits significantly higher affinity for the H1-receptor with reduced sedative side effects compared to the (R)-enantiomer.

This application note details a robust Liquid-Liquid Extraction (LLE) protocol for the isolation of (S)-Chlorpheniramine-d6 from human urine. While often used as an Internal Standard (IS), the deuterated analog (d6) is increasingly utilized in microdosing and metabolic tracer studies to differentiate exogenous drug from background levels or to study enantioselective pharmacokinetics without radioisotopes.

Target Audience: Bioanalytical Scientists, DMPK Researchers, and Clinical Toxicologists.

Physicochemical Basis of Extraction

The success of this protocol relies on exploiting the acid-base chemistry of chlorpheniramine to maximize recovery and minimize matrix interference.

- Analyte: (S)-Chlorpheniramine-d6^[1]
- pKa: ~9.2 (tertiary amine) and ~4.0 (pyridine ring).
- LogP: ~3.4 (Lipophilic in neutral state).
- Mechanism: At physiological pH (urine pH ~6), the tertiary amine is protonated (), making the molecule water-soluble and difficult to extract into organic solvents. To achieve high recovery, the urine pH must be adjusted to >2 units above the pKa (pH ≥ 11). This shifts the equilibrium to the free base (), rendering the molecule highly lipophilic and extractable into non-polar organic solvents.

Reagents & Materials

Category	Item	Specification
Analyte	(S)-Chlorpheniramine-d6	>99% isotopic purity (e.g., N,N-dimethyl-d6 label)
Internal Standard	Diphenhydramine or (S)-Chlorpheniramine-d4	Note: If d6 is the analyte, do not use it as IS.
Extraction Solvent	MTBE (Methyl tert-butyl ether)	HPLC Grade. High recovery, forms clear upper layer.
Alt. Solvent	Hexane : Ethyl Acetate (1:1)	Alternative if MTBE is unavailable.
Basifying Agent	2M Sodium Carbonate ()	pH ~11.5. Milder than NaOH, prevents hydrolysis of labile metabolites.
Reconstitution	Mobile Phase A / B (80:20)	Matches initial LC gradient conditions.

Experimental Protocol

4.1. Sample Pre-treatment

- Thaw urine samples at room temperature and vortex for 30 seconds to ensure homogeneity.
- Centrifuge at 3,000 x g for 5 minutes to sediment particulates/precipitates.
- Optional Hydrolysis: If "Total" drug content (conjugated + free) is required, incubate 200 μ L urine with

-glucuronidase (e.g., *E. coli* or *Helix pomatia*) at 37°C for 2 hours prior to extraction. Note: Chlorpheniramine is primarily excreted as N-demethylated metabolites and unchanged drug; glucuronidation is minor but relevant for specific metabolic studies.

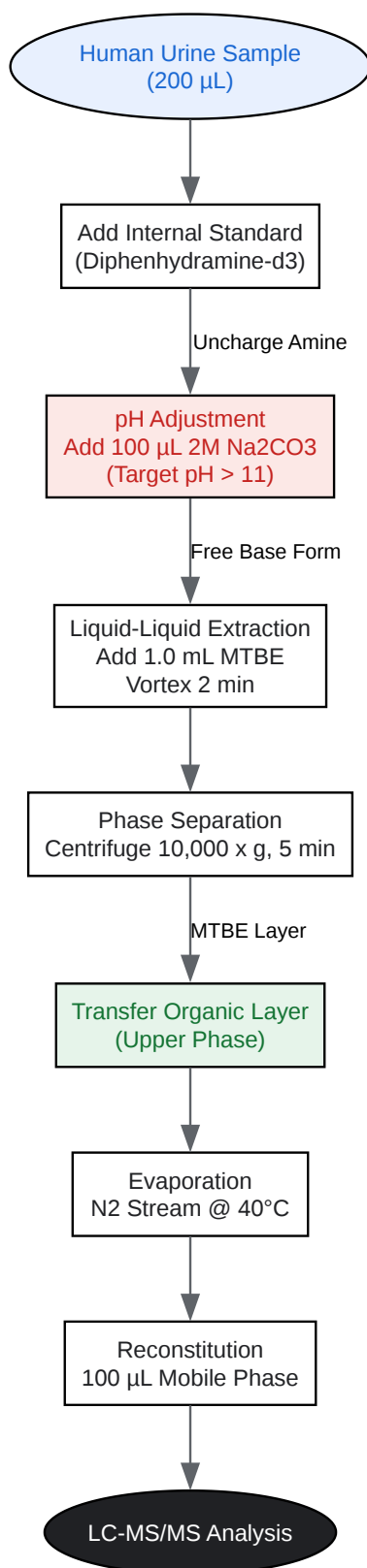
4.2. Liquid-Liquid Extraction (LLE) Workflow

- Aliquot: Transfer 200 μ L of urine (or hydrolyzed sample) into a 2.0 mL polypropylene microcentrifuge tube or glass test tube.
- IS Addition: Add 20 μ L of Internal Standard working solution (e.g., Diphenhydramine-d3 at 100 ng/mL). Vortex briefly.
- Alkalinization (Critical): Add 100 μ L of 2M Sodium Carbonate (

).
 - Why: This buffers the sample to pH ~11.5, ensuring the amine is deprotonated (neutral).
 - Check: Verify pH is >10 using pH paper for the first few samples.
- Extraction: Add 1.0 mL of MTBE (Methyl tert-butyl ether).
- Agitation: Vortex vigorously for 2 minutes or shake on a multi-tube vortexer at high speed.
 - Why: Maximizes surface area contact between aqueous and organic phases for mass transfer.
- Phase Separation: Centrifuge at 10,000 x g for 5 minutes (or 4,000 x g for 10 mins if using glass tubes).
 - Result: Clear upper organic layer (MTBE) and lower aqueous pellet.

- Transfer: Flash-freeze the aqueous layer (dry ice/acetone bath) OR carefully pipette 800 μ L of the upper organic layer into a clean glass vial. Avoid disturbing the interface.
- Evaporation: Evaporate the solvent to dryness under a stream of Nitrogen () at 40°C.
- Reconstitution: Reconstitute the residue in 100 μ L of Initial Mobile Phase (e.g., 90% Water / 10% Methanol + 0.1% Formic Acid). Vortex for 1 minute.
- Final Spin: Centrifuge at max speed for 1 minute to remove any insoluble residue before transferring to autosampler vials.

Visualization: Extraction Workflow



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Figure 1: Step-by-step Liquid-Liquid Extraction workflow for (S)-Chlorpheniramine-d6.

LC-MS/MS Analytical Conditions

To ensure specific detection of the extracted analyte, the following chromatographic and mass spectrometric parameters are recommended.

6.1. Chromatography (HPLC/UPLC)

- Column: C18 Reverse Phase (e.g., Waters XBridge BEH C18, 2.1 x 50 mm, 2.5 µm).
 - Note: A high-pH stable column is preferred if using basic mobile phases, which improve peak shape for chlorpheniramine.
- Mobile Phase A: 10 mM Ammonium Bicarbonate (pH 10) OR 0.1% Formic Acid in Water.
- Mobile Phase B: Methanol or Acetonitrile.
- Gradient:
 - 0.0 min: 10% B
 - 0.5 min: 10% B
 - 3.0 min: 90% B
 - 4.0 min: 90% B
 - 4.1 min: 10% B (Re-equilibration)

6.2. Mass Spectrometry (MRM)

Operate in Positive Electrospray Ionization (ESI+) mode.

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Note
(S)-Chlorpheniramine-d6	281.2	230.1	20	Loss of dimethylamine-d6 group
Chlorpheniramine (Unlabeled)	275.1	230.1	20	For interference monitoring
Diphenhydramine (IS)	256.2	167.1	18	Common IS choice

Technical Note: The transition 281.2 → 230.1 assumes the d6 label is on the N,N-dimethyl group. The product ion (230.1) represents the chlorophenyl-pyridyl moiety, which retains no deuterium, hence it shares the same mass as the unlabeled drug's fragment. The unique precursor (281 vs 275) provides the selectivity.

Method Validation & Quality Control

To ensure data integrity (E-E-A-T), every batch must include:

- Matrix Blanks: Blank urine extracted without IS to check for interferences.
- Zero Samples: Blank urine + IS only.
- Recovery Check: Compare the peak area of an extracted sample (spiked before extraction) vs. a non-extracted standard (spiked after extraction).
 - Target Recovery: > 85% with MTBE.
- Matrix Effect: Calculate
 - . Values within ±15% are acceptable.

References

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